

C.I. 15985:1 CAS number and molecular structure

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Compound of Interest

Compound Name: Food Yellow 3:1

Cat. No.: B093828

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C.I. 15985:1: A Comprehensive Technical Guide

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A detailed technical guide on C.I. 15985:1, also known as FD&C Yellow No. 6 Aluminum Lake or Sunset Yellow FCF Aluminum Lake, has been compiled for researchers, scientists, and professionals in drug development. This document provides an in-depth overview of its chemical properties, molecular structure, synthesis, and analytical methodologies, alongside available toxicological data and insights into its biological interactions.

Core Chemical and Physical Properties

C.I. 15985:1 is the aluminum lake of the synthetic azo dye, Sunset Yellow FCF (C.I. 15985). The formation of the lake renders the dye insoluble in water, a property advantageous for its use in solid dosage forms and cosmetics where color migration is undesirable.

Property	Value	References
CAS Number	15790-07-5	
Molecular Formula	C ₁₆ H ₉ AlN ₂ O ₇ S ₂	
Synonyms	FD&C Yellow No. 6 Aluminum Lake, Sunset Yellow FCF Aluminum Lake, C.I. Pigment Yellow 104	
Appearance	Orange-yellow powder	
Solubility	Insoluble in water and most organic solvents	

Molecular Structure

The foundational molecule, Sunset Yellow FCF, is the disodium salt of 6-hydroxy-5-[(4-sulfophenyl)azo]-2-naphthalenesulfonic acid. The aluminum lake is formed by the precipitation of this dye onto a substrate of aluminum hydroxide.

 Molecular Structure of Sunset Yellow FCF

Molecular Structure of the Sunset Yellow FCF Anion.

Synthesis and Manufacturing

The synthesis of C.I. 15985:1 is a two-stage process involving the creation of the soluble dye followed by its precipitation as an aluminum lake.

Experimental Protocol: Synthesis of Sunset Yellow FCF

A general procedure for the synthesis of the parent dye, Sunset Yellow FCF, involves a diazotization reaction followed by an azo coupling.^[1]

- **Diazotization:** 4-aminobenzenesulfonic acid (sulfanilic acid) is treated with sodium nitrite in the presence of a mineral acid (e.g., hydrochloric acid) at a low temperature (0-5 °C) to form the diazonium salt.

- **Azo Coupling:** The resulting diazonium salt is then coupled with 6-hydroxy-2-naphthalenesulfonic acid in an alkaline solution.
- **Isolation:** The synthesized dye is salted out from the solution, filtered, and dried.

Experimental Protocol: Preparation of C.I. 15985:1 (Aluminum Lake)

The laking process involves the precipitation of the soluble dye onto an inert substratum, typically aluminum hydroxide.^[2]

- **Preparation of Alumina Hydrate:** A slurry of alumina hydrate is prepared, often by reacting an aluminum salt with an alkali.
- **Adsorption of Dye:** A solution of Sunset Yellow FCF is added to the alumina hydrate slurry with stirring.
- **Precipitation:** An aluminum salt solution is added to adjust the pH, facilitating the precipitation of the dye onto the alumina hydrate.
- **Isolation and Processing:** The resulting lake is filtered, washed to remove soluble impurities, dried, and ground to a fine powder.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is the predominant technique for the analysis of C.I. 15985:1 and its parent dye.

Experimental Protocol: HPLC Analysis of Sunset Yellow FCF

A representative HPLC method for the determination of Sunset Yellow FCF in various matrices is outlined below.^{[3][4][5]}

- **Column:** A reverse-phase C18 column is commonly employed.

- **Mobile Phase:** A gradient elution is typically used, often involving a mixture of an aqueous buffer (e.g., ammonium acetate) and an organic modifier (e.g., acetonitrile and/or methanol).
- **Detection:** A photodiode array (PDA) detector is used, with monitoring at the maximum absorption wavelength of Sunset Yellow FCF (around 480 nm).
- **Sample Preparation:** For the aluminum lake, an extraction step is necessary to dissolve the dye. This may involve treatment with an acidic or alkaline solution to break the lake and dissolve the dye in a suitable solvent for injection.

Toxicological Profile

The toxicological properties of Sunset Yellow FCF have been evaluated by various regulatory bodies. The acceptable daily intake (ADI) has been established, though it has been subject to review.^[6] In vitro and in vivo studies have been conducted to assess its potential for genotoxicity, carcinogenicity, and other adverse effects.^{[7][8]} It's important to note that the toxicological profile of the aluminum lake may differ from the soluble dye due to differences in absorption and bioavailability.

Endpoint	Observation	References
Acute Oral Toxicity (LD50, rats)	>2 g/kg	
Genotoxicity (Ames Test)	Generally considered non-mutagenic	^[7]
Carcinogenicity	No evidence of carcinogenicity in long-term animal studies	^[7]

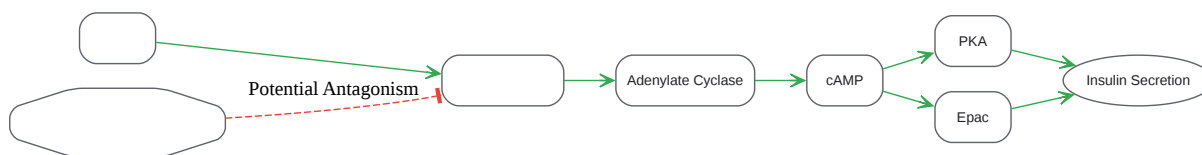
Biological Interactions and Signaling Pathways

Emerging research suggests that Sunset Yellow FCF may interact with certain biological pathways, although the mechanisms are not yet fully elucidated.

Glucagon-Like Peptide-1 (GLP-1) Receptor

Some studies have indicated that Sunset Yellow FCF might act as an antagonist to the Glucagon-Like Peptide-1 (GLP-1) receptor.^[9] The GLP-1 signaling pathway is crucial for

glucose homeostasis, appetite regulation, and gastrointestinal motility.[10][11][12] Antagonism of this receptor could potentially disrupt these processes.



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Potential Interaction of Sunset Yellow FCF with the GLP-1 Signaling Pathway.

Wnt and Notch Signaling Pathways

There are also preliminary indications from in vivo studies that Sunset Yellow FCF may influence the Wnt and Notch signaling pathways in the intestinal epithelium. These pathways are fundamental to cell proliferation, differentiation, and tissue homeostasis. Further research is required to delineate the specific molecular interactions and downstream consequences of these potential effects.

Conclusion

This technical guide provides a foundational understanding of C.I. 15985:1 for scientific and drug development professionals. The provided data and experimental outlines serve as a resource for further research and application development. Continued investigation into the biological interactions of this widely used colorant is warranted to ensure its safe and effective use.

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